

# What are the chemical properties of Tetrapropylammonium bromide

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## Compound of Interest

Compound Name: *Tetrapropylammonium*

Cat. No.: *B079313*

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An In-depth Technical Guide to the Chemical Properties of **Tetrapropylammonium** Bromide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tetrapropylammonium** bromide (TPABr), a quaternary ammonium salt, is a versatile compound utilized across various scientific and industrial domains. Its applications range from a phase transfer catalyst in pharmaceutical and agrochemical synthesis to a structure-directing agent in the synthesis of zeolites.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its safety and handling procedures, tailored for a technical audience.

## Chemical and Physical Properties

**Tetrapropylammonium** bromide is a white to off-white crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.<sup>[4][5][6]</sup> This property necessitates storage in a cool, dry, and well-ventilated area.<sup>[2]</sup> It is known to be incompatible with strong oxidizing agents.<sup>[6][7]</sup>

## Quantitative Physicochemical Data

The following tables summarize the key quantitative properties of **Tetrapropylammonium** bromide.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{28}BrN$	[2][4][8]
Molecular Weight	266.26 - 266.27 g/mol	[2][4][9]
Appearance	White to off-white crystalline solid/powder	[1][4][5]
Melting Point	265 - 274 °C (518 °F)	[1][6][9]
Decomposition Temp.	518 °F (~270 °C)	[9]
Solubility in Water	≥ 100 mg/mL at 21.5 °C; 100 g/L	[4][7][10]
pH (100 g/L solution)	5 - 7	[6]
Sensitivity	Hygroscopic	[2][6]

Table 2: Structural and Spectroscopic Data

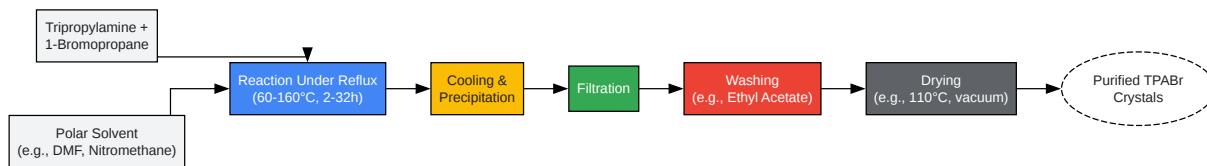
Property	Value	Source(s)
Exact Mass	265.14051 Da	[4][11]
Monoisotopic Mass	265.14051 Da	[4][11]
Topological Polar Surface Area	0 Å <sup>2</sup>	[4][11]
Crystal System	Tetragonal	[4]
Space Group	I -4	[4]
Lattice Parameters	$a = 8.2048 \text{ \AA}$ , $b = 8.2048 \text{ \AA}$ , $c = 10.7389 \text{ \AA}$	[4]
$\alpha = 90^\circ$ , $\beta = 90^\circ$ , $\gamma = 90^\circ$	[4]	

## Synthesis and Purification

The primary method for synthesizing **Tetrapropylammonium** bromide is the quaternization of tripropylamine with propyl bromide.

## Synthesis Workflow

The general workflow for the synthesis of TPABr involves the reaction of the precursors in a suitable solvent, followed by isolation and purification of the product.



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Caption: General workflow for the synthesis of **Tetrapropylammonium** bromide.

## Experimental Protocol: Synthesis

This protocol is a generalized procedure based on common literature methods.[12][13]

- Reaction Setup: To a pressure kettle or a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add tripropylamine, 1-bromopropane, and a polar solvent (e.g., dimethylformamide).[13][14] The reaction can be carried out with or without a solvent.
- Reaction Conditions: Heat the mixture with stirring to a temperature between 60°C and 160°C.[12][13] The optimal temperature is often between 100°C and 130°C.[13] Maintain the reaction for a period ranging from 2 to 32 hours.[13][15]
- Product Isolation: After the reaction period, cool the mixture. The **Tetrapropylammonium** bromide product, which is a solid, will precipitate from the solution.[13]
- Filtration and Washing: Filter the solid product from the reaction mixture. Wash the collected crystals 2-3 times with a suitable organic solvent, such as ethyl acetate, to remove unreacted

starting materials and byproducts.[14]

- Drying: Dry the purified product in an oven, preferably under reduced pressure, at a temperature around 110°C to remove residual solvents.[6]

## Experimental Protocol: Purification

For high-purity applications, recrystallization is recommended.[6]

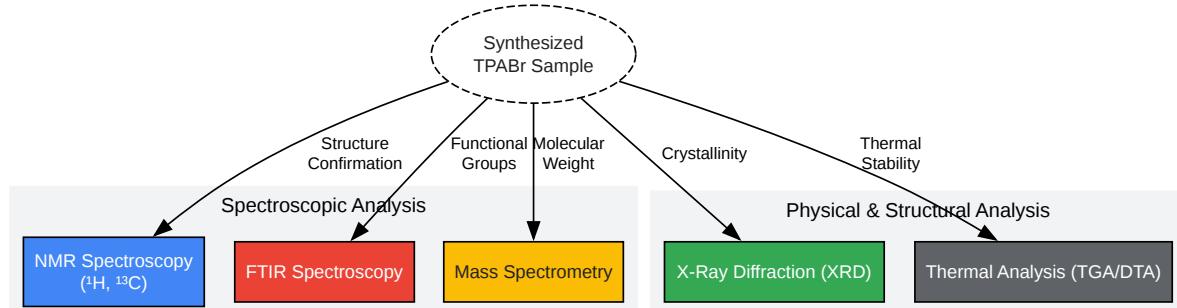
- Dissolution: Dissolve the crude TPABr in a minimal amount of a suitable hot solvent or solvent mixture, such as ethyl acetate/ethanol (9:1), acetone, or methanol.
- Crystallization: Allow the solution to cool slowly to room temperature, then potentially cool further in an ice bath to induce crystallization.
- Collection: Collect the crystals by filtration.
- Drying: Dry the crystals under vacuum at an elevated temperature (e.g., 110°C).[6]

## Analytical Characterization

A suite of analytical techniques is employed to confirm the identity and purity of synthesized **Tetrapropylammonium bromide**.

## Characterization Workflow

The following diagram illustrates the typical analytical workflow for TPABr.



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Caption: Standard analytical techniques for TPABr characterization.

## Experimental Protocols: Characterization

### 3.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To confirm the molecular structure.
- Protocol:
  - Prepare the sample by dissolving a small amount of TPABr (e.g., ~40 mg) in a deuterated solvent (e.g., 0.5 mL CDCl<sub>3</sub> or DMSO-d<sub>6</sub>) in an NMR tube.[16][17]
  - Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra using a standard NMR spectrometer (e.g., 400 or 500 MHz).[16][17]
  - Expected <sup>1</sup>H NMR Shifts (in CDCl<sub>3</sub>): Signals corresponding to the three different protons of the propyl chains are typically observed: a triplet around 1.0-1.1 ppm (-CH<sub>3</sub>), a multiplet around 1.7-1.8 ppm (-CH<sub>2</sub>-), and a multiplet around 3.3-3.4 ppm (N-CH<sub>2</sub>-).[16]
  - Expected <sup>13</sup>C NMR Shifts: Signals for the three distinct carbons of the propyl chains are expected.

### 3.2.2 Fourier-Transform Infrared (FTIR) Spectroscopy

- Purpose: To identify characteristic functional groups and bond vibrations.
- Protocol:
  - Prepare the sample as a KBr pellet or as a Nujol mull.[[18](#)]
  - Acquire the spectrum over the range of 4000-400  $\text{cm}^{-1}$ .
  - Expected Peaks: Look for C-H stretching vibrations of the  $\text{CH}_2$  and  $\text{CH}_3$  groups (~2878-2937  $\text{cm}^{-1}$ ), bending deformations (~1377-1470  $\text{cm}^{-1}$ ), and C-N stretching modes (~1041  $\text{cm}^{-1}$ ).[[19](#)]

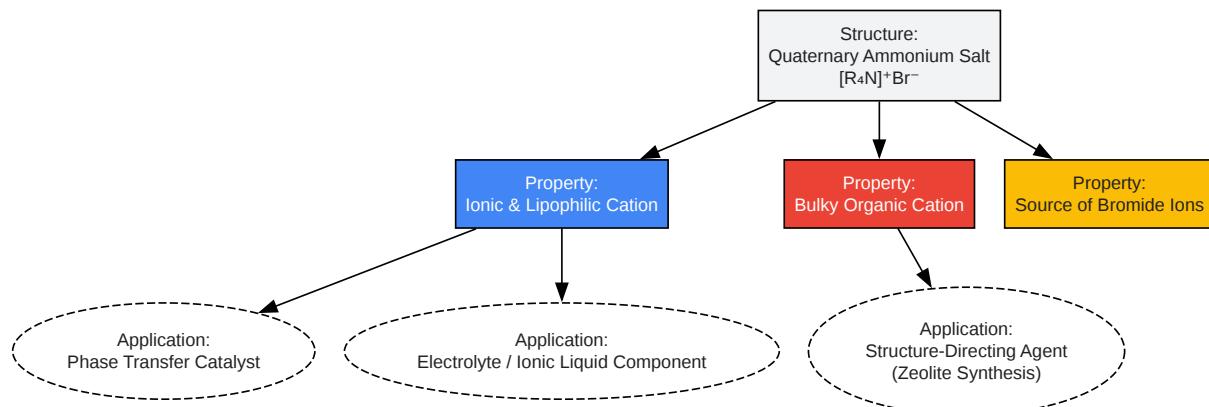
## Safety and Handling

**Tetrapropylammonium bromide** requires careful handling due to its potential health effects.

- Hazards: The compound is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract.[[4](#)][[7](#)] In sensitized individuals, it may cause severe allergic reactions.[[7](#)] When heated to decomposition, it can emit toxic fumes including nitrogen oxides (NO<sub>x</sub>) and hydrogen bromide gas.[[9](#)][[20](#)]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat. Use in a well-ventilated area or under a fume hood.[[20](#)][[21](#)][[22](#)]
- Spill Cleanup: For small spills, dampen the solid material with water and transfer it to a suitable container. Use absorbent paper dampened with water to clean up any remaining residue. Seal all contaminated materials in a vapor-tight plastic bag for disposal. Wash the contaminated surface with soap and water.[[7](#)]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials like strong oxidizing agents. Keep containers tightly sealed to protect from moisture due to its hygroscopic nature.[[2](#)]

## Key Applications and Logical Relationships

The chemical nature of TPABr dictates its primary applications.



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Caption: Relationship between TPABr's structure, properties, and applications.

Its structure as a quaternary ammonium salt with four propyl groups gives the cation both ionic character and significant lipophilicity. This dual nature allows it to act as a phase transfer catalyst, shuttling anions from an aqueous phase to an organic phase to facilitate reactions.<sup>[1]</sup> <sup>[3]</sup> The specific size and shape of the **tetrapropylammonium** cation allow it to function as a template or structure-directing agent in the hydrothermal synthesis of microporous materials like zeolites.<sup>[3][12]</sup>

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